

Essential Safety and Logistics for Handling SUN B8155

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Compound of Interest

Compound Name: SUN B8155

Cat. No.: B1139409

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For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the non-peptide calcitonin receptor agonist, **SUN B8155**. The following procedural guidance is based on general laboratory safety protocols and supplier-provided information.

Quantitative Data Summary

The following table summarizes the key quantitative data available for **SUN B8155**.

| Property | Value | Source |
|--------------------|---|--------|
| Molecular Weight | 273.29 g/mol | |
| Formula | C ₁₄ H ₁₅ N ₃ O ₃ | |
| Purity | ≥97% | |
| CAS Number | 345893-91-6 | |
| Solubility in DMSO | Soluble to 100 mM | |
| Storage Conditions | | |
| Powder | Store at +4°C or -20°C for long-term storage. | [1] |
| In DMSO | Up to 2 weeks at 4°C; up to 6 months at -80°C. | [1] |

Operational Plan for Handling SUN B8155

1. Receiving and Inspection:

- Upon receipt, visually inspect the package for any signs of damage or leakage.
- Verify that the product name, CAS number, and quantity match the order.
- Personnel handling the incoming shipment should wear nitrile gloves.

2. Storage:

- Store the solid compound in a tightly sealed container in a cool, dry, and well-ventilated area. [2]
- For long-term storage of the powder, a temperature of -20°C is recommended.[1]
- Stock solutions in DMSO should be stored at -80°C for up to 6 months.[1]
- Avoid direct sunlight and sources of ignition.[2]

3. Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles with side shields are required.[2]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are mandatory.[2]
- Skin and Body Protection: A lab coat or other impervious clothing should be worn to prevent skin contact.[2]
- Respiratory Protection: If handling large quantities of the powder or if there is a risk of aerosol formation, a suitable respirator should be used in a well-ventilated area or fume hood.[2]

4. Handling and Use:

- All handling of **SUN B8155** should be conducted in a well-ventilated laboratory, preferably within a chemical fume hood.
- Avoid inhalation of dust or aerosols.[2]
- Prevent contact with skin and eyes.[2]
- Use appropriate lab equipment (spatulas, weighing paper, etc.) to handle the solid.
- Ensure a safety shower and eyewash station are readily accessible.[2]

Disposal Plan

- Waste Categorization: Unused **SUN B8155** and any materials contaminated with it should be treated as hazardous chemical waste.
- Containment: Collect waste in a clearly labeled, sealed container.
- Disposal Route: Dispose of the chemical waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain or in regular trash.[2]
- Decontamination: Decontaminate surfaces and equipment that have come into contact with **SUN B8155** by scrubbing with a suitable solvent (e.g., alcohol), followed by a soap and

water wash.[2]

Experimental Protocol: Preparation of a Stock Solution

This protocol outlines the steps for preparing a 10 mM stock solution of **SUN B8155** in DMSO.

Materials:

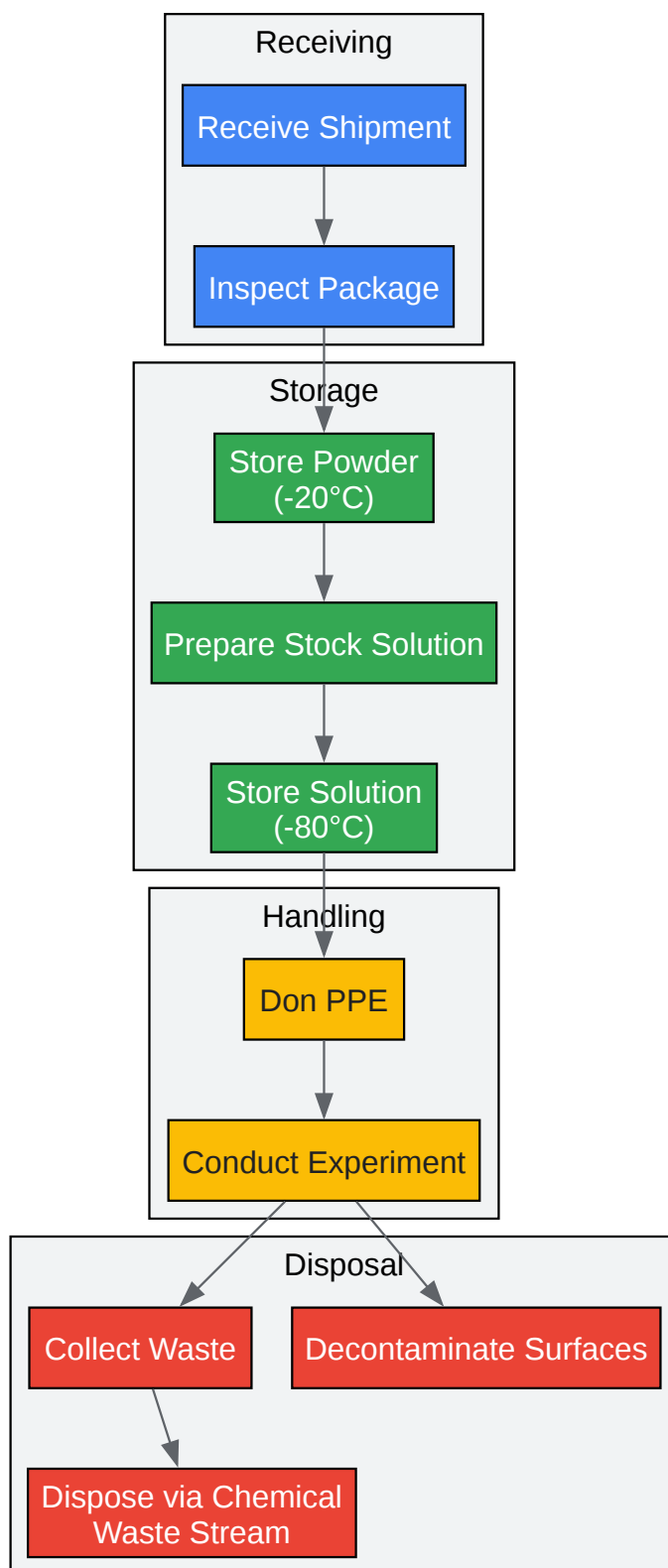
- **SUN B8155** powder
- Dimethyl sulfoxide (DMSO), anhydrous
- Vortex mixer
- Calibrated micropipettes and sterile tips
- Sterile microcentrifuge tubes or vials

Procedure:

- Allow the vial of **SUN B8155** powder to equilibrate to room temperature before opening to prevent condensation.
- Calculate the required volume of DMSO to achieve a 10 mM concentration. For example, to prepare a 10 mM stock solution from 1 mg of **SUN B8155** (MW: 273.29), you would add 365.9 μL of DMSO.
- Carefully add the calculated volume of DMSO to the vial containing the **SUN B8155** powder.
- Cap the vial tightly and vortex thoroughly until the solid is completely dissolved.
- If necessary, aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Label the vials clearly with the compound name, concentration, solvent, and date of preparation.

- Store the stock solution at -20°C or -80°C as recommended.

Workflow for Handling SUN B8155



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Caption: Workflow for the safe handling of **SUN B8155** from receipt to disposal.

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References

- 1. SUN B8155 Datasheet DC Chemicals [dcchemicals.com]
- 2. dcchemicals.com [dcchemicals.com]
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